

In-depth Technical Guide: The Challenge of Identifying CAS 98953-13-0

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Compound of Interest

Compound Name: 2,3-Dihydro-1,4-benzodioxine-6-carbohydrazide

Cat. No.: B1598365

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A Note to Our Audience of Researchers, Scientists, and Drug Development Professionals:

This guide was intended to provide an in-depth technical overview of the properties and suppliers for the compound identified by the user as 4-(4-iodophenyl)-1-methyl-5-(4-methylphenyl)-1H-imidazole, associated with CAS number 98953-13-0. However, our initial and thorough investigation has revealed a significant discrepancy that prevents the creation of the requested guide with the necessary scientific integrity.

The Core Discrepancy

Our research indicates that the CAS number provided, 98953-13-0, is officially assigned to a different chemical entity: **2,3-dihydro-1,4-benzodioxine-6-carbohydrazide**. These two compounds possess fundamentally different chemical structures, as illustrated below.

User-Requested Compound	Compound Associated with CAS 98953-13-0
4-(4-iodophenyl)-1-methyl-5-(4-methylphenyl)-1H-imidazole	2,3-dihydro-1,4-benzodioxine-6-carbohydrazide
Structure not definitively available in chemical databases.	 Structure of 2,3-dihydro-1,4-benzodioxine-6-carbohydrazide

Given this fundamental conflict, providing a technical guide based on the user-provided name but linked to the incorrect CAS number would be misleading and scientifically unsound.

The Search for the Correct CAS Number

Subsequent extensive searches were conducted to identify the correct CAS number for 4-(4-iodophenyl)-1-methyl-5-(4-methylphenyl)-1H-imidazole. These searches, utilizing various chemical databases and search engines, did not yield a specific and confirmed CAS number for this particular substituted imidazole.

The absence of a dedicated CAS number for this compound in major chemical registries suggests that it may be a novel or less-common research chemical that has not yet been assigned a unique identifier. Without a correct CAS number, it is not feasible to:

- Accurately retrieve specific and verified physicochemical data.
- Identify reputable commercial suppliers.
- Locate relevant research papers, application notes, or established experimental protocols.

Moving Forward

As a Senior Application Scientist, maintaining the highest standards of scientific accuracy and trustworthiness is paramount. Therefore, we cannot, in good faith, generate an in-depth technical guide on a compound that cannot be definitively identified and for which reliable data cannot be sourced.

We recommend that researchers interested in 4-(4-iodophenyl)-1-methyl-5-(4-methylphenyl)-1H-imidazole first verify its existence and correct CAS number through their own institutional resources, chemical synthesis records, or by contacting a chemical registry service.

Should a correct CAS number be identified, we would be pleased to revisit this topic and prepare the comprehensive technical guide as originally envisioned. We can, however, provide a more general overview of the synthesis and properties of substituted imidazoles if that would be of interest. The imidazole scaffold is a crucial pharmacophore in many areas of drug discovery, and a broader discussion of its chemistry and applications is possible based on the available scientific literature.

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